

Unveiling the Olfactory Signature of Hydroxycitronellal Dimethyl Acetal: A Technical Guide

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Compound of Interest

Compound Name: *Hydroxycitronellal dimethyl acetal*

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This technical guide provides an in-depth exploration of the olfactory properties of **Hydroxycitronellal dimethyl acetal**, a synthetic fragrance ingredient valued for its delicate and stable floral aroma. This document details its chemical and physical characteristics, synthesis, and the methodologies used for its sensory and instrumental evaluation. Furthermore, it explores the potential olfactory signaling pathways involved in its perception.

Core Olfactory Properties and Physicochemical Data

Hydroxycitronellal dimethyl acetal (CAS No. 141-92-4) is a colorless to pale yellow liquid widely used in the fragrance industry.^[1] It is particularly favored for its pleasant, mild floral scent, with nuances of lily-of-the-valley (muguet), rose, and green notes.^[2] A key characteristic is its low odor strength, which contributes to its use as a blender and modifier in complex fragrance compositions.^[2]

Its acetal structure confers significant stability in alkaline media, making it a preferred choice for perfuming products such as soaps and detergents, where the parent aldehyde, Hydroxycitronellal, would be unstable.^{[2][3][4]}

Table 1: Olfactory Profile of **Hydroxycitronellal Dimethyl Acetal**

Odor Descriptor	Description	Source
Primary Notes	Floral, Lily-of-the-Valley (Muguet), Rose	[2]
Secondary Notes	Green, Waxy, Acetate	[2]
Odor Strength	Low	[2]
Substantivity on Smelling Strip	400 hours at 100%	[2]
Flavor Profile	Floral, Waxy, Soapy, Tropical	[2]

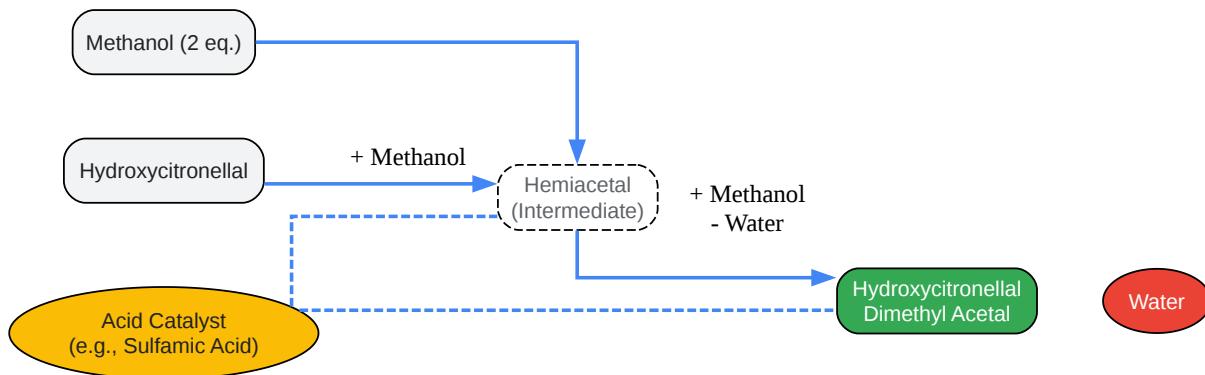
While extensive searches were conducted, a specific numerical odor detection or recognition threshold for **Hydroxycitronellal dimethyl acetal** is not readily available in the cited literature. However, its parent compound, Hydroxycitronellal, is described as having a sweet, floral, lily-type odor that is initially delicate but can increase in strength upon evaluation.[5][6]

Table 2: Physicochemical Properties of **Hydroxycitronellal Dimethyl Acetal**

Property	Value	Source
Chemical Formula	C12H26O3	[7]
Molecular Weight	218.33 g/mol	[1]
Appearance	Colorless, slightly oily liquid	[7]
Specific Gravity	0.9240 - 0.9320 @ 25°C	[2]
Refractive Index	1.4400 - 1.4440 @ 20°C	[2]
Boiling Point	252 °C @ 760 mmHg	[7]
Flash Point	> 100 °C (> 212 °F)	[2]
Vapor Pressure	0.001 mmHg @ 25°C (estimated)	[2]
Solubility	Soluble in alcohol and fixed oils; slightly soluble in water. Insoluble in glycerin.	[2][7]

Synthesis of Hydroxycitronellal Dimethyl Acetal

Hydroxycitronellal dimethyl acetal is synthesized from its parent aldehyde, Hydroxycitronellal. The reaction involves the formation of an acetal through the reaction of the aldehyde group with two equivalents of methanol in the presence of an acid catalyst.[8]



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Figure 1: Synthesis of **Hydroxycitronellal Dimethyl Acetal**.

General Experimental Protocol for Synthesis

The synthesis is typically carried out by reacting Hydroxycitronellal with an excess of methanol in a suitable solvent, such as benzene.[8] An acid catalyst, for example, sulfamic acid, is added to the mixture to facilitate the reaction.[8] The reaction proceeds through a hemiacetal intermediate, which then reacts with a second molecule of methanol to form the stable dimethyl acetal, with the elimination of water. The reaction conditions, such as temperature and time, are optimized to maximize the yield of the final product.

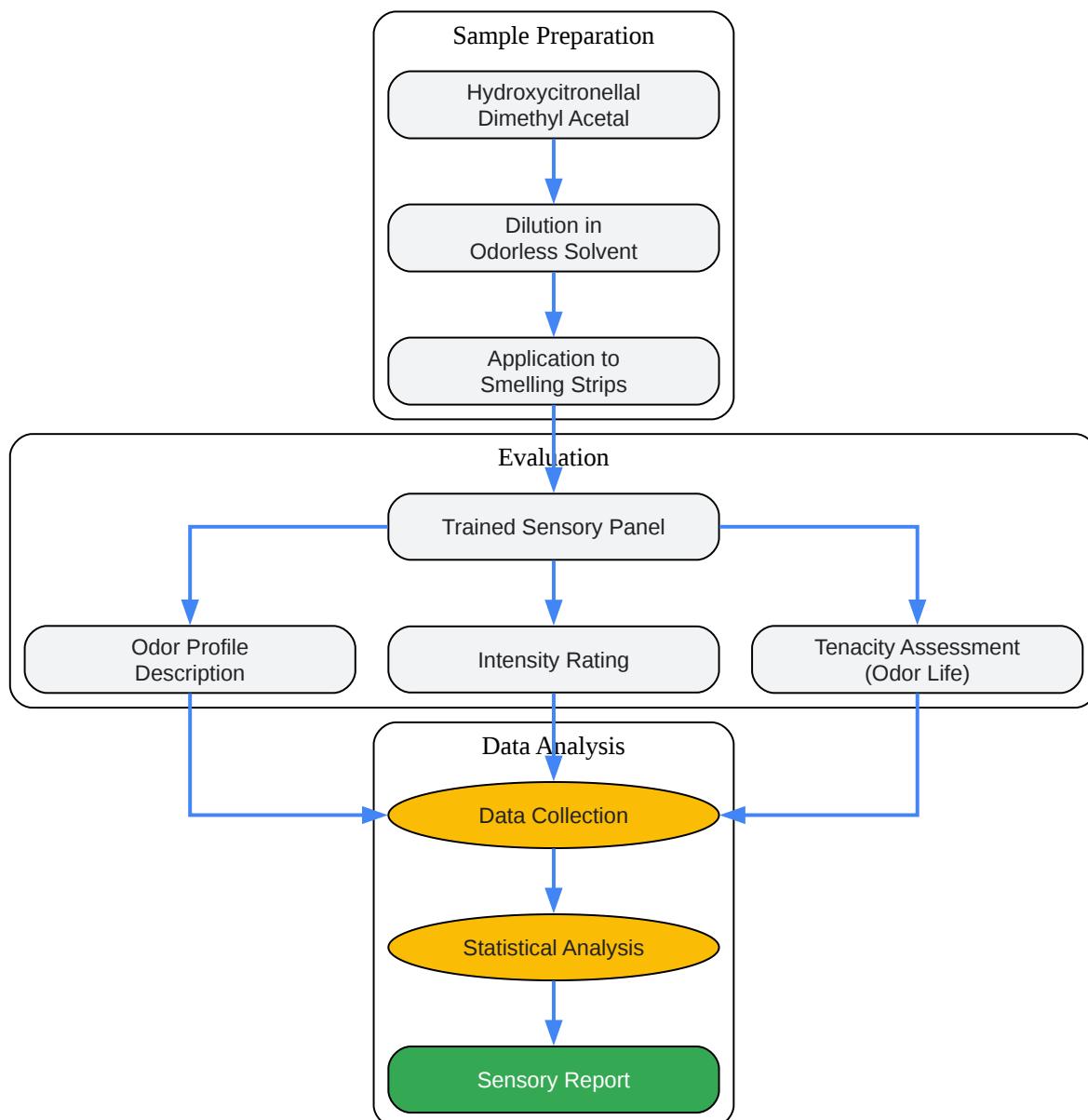
Methodologies for Olfactory Evaluation

The olfactory properties of fragrance ingredients like **Hydroxycitronellal dimethyl acetal** are evaluated using a combination of sensory and instrumental techniques.

Sensory Evaluation Protocols

Sensory evaluation relies on the human nose as the detector and is crucial for understanding the perceived odor profile.

- **Blotter Technique:** This is a fundamental method for evaluating the odor of aromatic chemicals. A strip of odorless, absorbent paper is dipped into the liquid, and the odor is assessed at different time intervals to observe the evolution of the scent as the more volatile components evaporate.
- **Panel Testing:** Trained sensory panels are used for more detailed and controlled evaluations. These panels can perform various tests:
 - **Descriptive Analysis:** Panelists are trained to identify and quantify specific odor attributes of the substance, creating a detailed sensory profile.
 - **Difference Testing (e.g., Triangle Test):** This method is used to determine if a perceptible difference exists between two samples. Panelists are presented with three samples, two of which are identical, and are asked to identify the different one.
 - **Intensity Rating:** Panelists rate the perceived intensity of the odor on a defined scale.

[Click to download full resolution via product page](#)**Figure 2: General Workflow for Sensory Evaluation.**

Instrumental Analysis: Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector.[\[9\]](#)[\[10\]](#)[\[11\]](#) This allows for the identification of odor-active compounds in a sample.

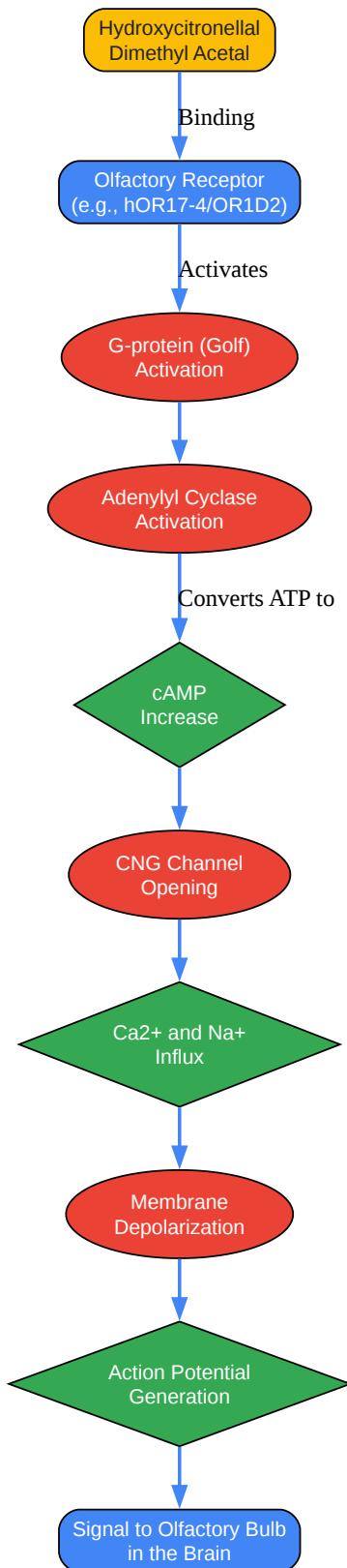
- Principle: A sample containing volatile compounds is injected into a gas chromatograph. The compounds are separated based on their physicochemical properties and then eluted from the column. The effluent is split between a conventional detector (like a mass spectrometer for identification) and a sniffing port where a trained analyst assesses the odor of each eluting compound.[\[9\]](#)[\[10\]](#)
- Key GC-O Methodologies:
 - Detection Frequency: A panel of assessors sniffs the effluent, and the number of panelists who detect an odor at a specific retention time is recorded. This provides an indication of the most impactful odorants.[\[11\]](#)
 - Dilution to Threshold: The sample is serially diluted, and each dilution is analyzed by GC-O. The highest dilution at which an odor can still be detected provides a measure of the odor potency of the compound.[\[11\]](#)
 - Direct Intensity: Assessors rate the perceived intensity of the eluting odorants on a continuous scale.[\[11\]](#)

Olfactory Signaling Pathway

While the specific olfactory receptors that bind to **Hydroxycitronellal dimethyl acetal** have not been definitively identified in the available literature, its characteristic lily-of-the-valley scent profile suggests a potential interaction with the human olfactory receptor hOR17-4 (OR1D2). This receptor is known to be activated by other lily-of-the-valley odorants such as Bourgeonal and Lilial.

The general mechanism of olfactory signal transduction begins with the binding of an odorant molecule to an olfactory receptor, which is a G-protein coupled receptor (GPCR) located on the

cilia of olfactory sensory neurons in the nasal epithelium. This binding event initiates a downstream signaling cascade.



[Click to download full resolution via product page](#)**Figure 3: Postulated Olfactory Signaling Pathway.**

This activation of the G-protein (specifically Golf in olfactory neurons) leads to the activation of adenylyl cyclase, which in turn increases the intracellular concentration of cyclic AMP (cAMP). The elevated cAMP levels open cyclic nucleotide-gated (CNG) ion channels, resulting in an influx of calcium and sodium ions. This influx depolarizes the neuron's membrane, generating an action potential that is transmitted to the olfactory bulb in the brain, where the signal is further processed, leading to the perception of smell.

Conclusion

Hydroxycitronellal dimethyl acetal is a valuable synthetic fragrance ingredient with a desirable mild, floral, and stable olfactory profile. Its stability in alkaline conditions makes it particularly useful in a wide range of consumer products. While quantitative odor threshold data is not readily available, its sensory characteristics can be thoroughly evaluated using established protocols such as the blotter technique and various panel testing methods. Instrumental analysis via GC-O provides a means to identify its contribution to a complex fragrance. The perception of its lily-of-the-valley aroma is likely mediated by olfactory receptors such as hOR17-4, initiating a well-understood G-protein coupled signaling cascade. Further research to determine its precise odor threshold and to confirm its interaction with specific olfactory receptors would provide a more complete understanding of this important fragrance molecule.

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